Application Note and Protocols: Methodology for Testing Dolibrax in Organoid Cultures

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Compound of Interest

Compound Name:	*Dolibrax*
CAS No.:	*76404-05-2*
Cat. No.:	*B1202260*

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Introduction

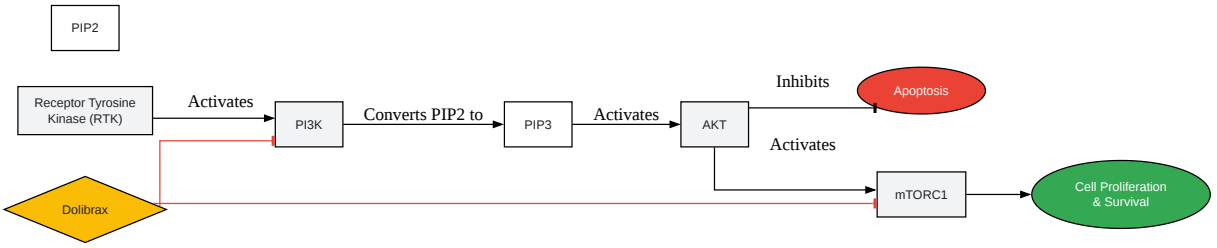
Patient-derived organoids (PDOs) are three-dimensional, self-organizing structures grown from patient tumor tissue that closely recapitulate the genetic and phenotypic characteristics of the original tumor.[1] This makes them a powerful preclinical model for testing the efficacy and toxicity of novel therapeutic compounds.[1][2] **Dolibrax** is a novel, potent, and selective small molecule inhibitor of the PI3K/AKT/mTOR signaling pathway, a frequently dysregulated cascade in many human cancers, leading to uncontrolled cell proliferation, survival, and resistance to therapy.[3] This document provides a detailed methodology for evaluating the therapeutic efficacy of **Dolibrax** in patient-derived cancer organoid cultures. The protocols herein describe methods for assessing cell viability, target engagement, and downstream pathway modulation.

Hypothetical Signaling Pathway of **Dolibrax** Action

Dolibrax is designed to inhibit the kinase activity of key components within the PI3K/AKT/mTOR pathway. Upon binding, **Dolibrax** prevents the phosphorylation and activation

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of downstream effectors, ultimately leading to the induction of apoptosis and a reduction in tumor cell proliferation.



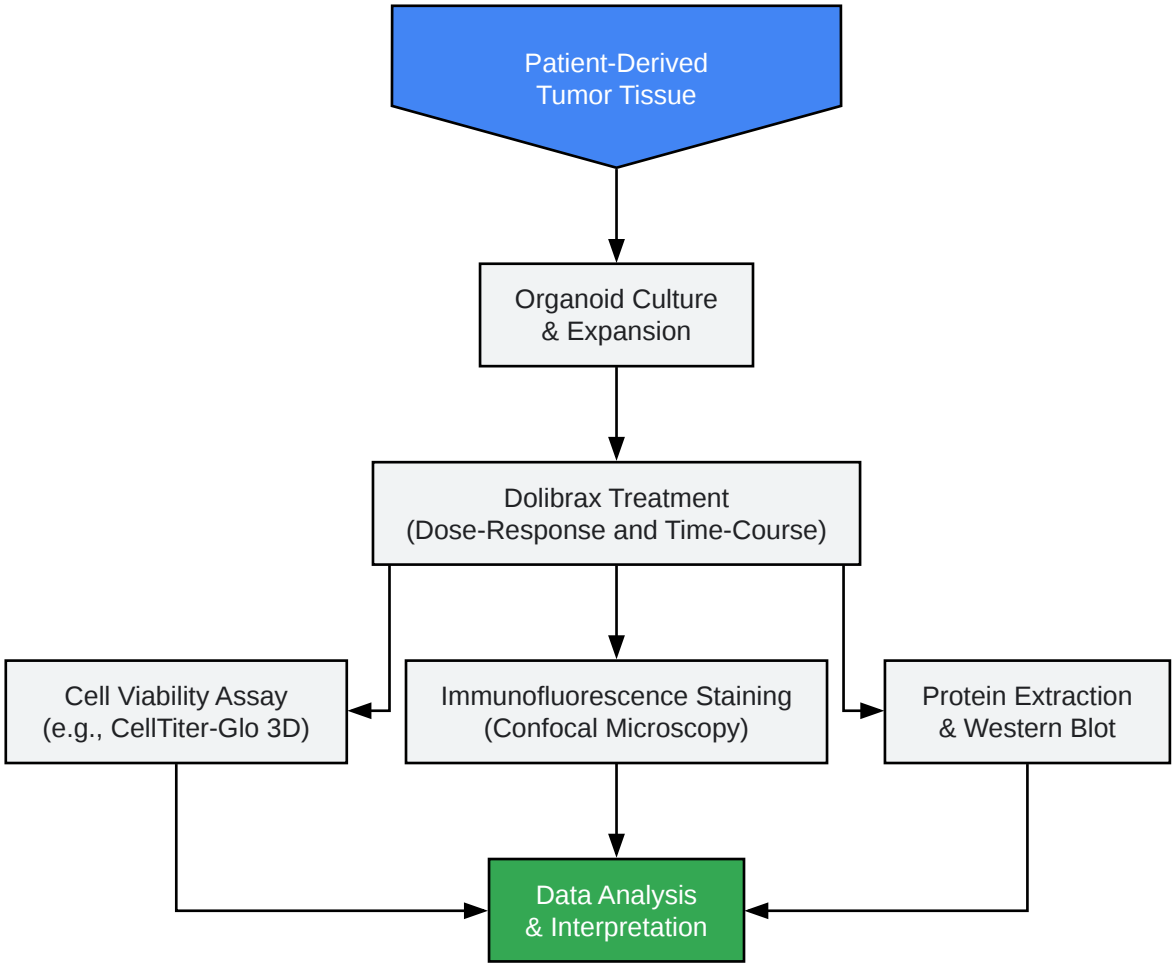
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Caption: PI3K/AKT/mTOR signaling pathway and points of inhibition by **Dolibrax**.

Experimental Workflow

The overall workflow for testing **Dolibrax** in organoid cultures involves organoid culture and expansion, treatment with **Dolibrax**, and subsequent analysis of viability, protein expression, and cellular markers.

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Caption: Experimental workflow for evaluating **Dolibrax** in organoid cultures.

Materials and Methods

Organoid Culture

Patient-derived tumor organoids should be established and maintained according to standard protocols.[4][5] Briefly, tumor tissue is minced, digested, and the resulting cell suspension is embedded in a basement membrane matrix (e.g., Matrigel®). Organoids are cultured in a specialized growth medium containing essential growth factors.

Dolibrax Treatment

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For drug sensitivity assays, organoids are seeded in 96-well or 384-well plates.[6][7] A dose-response curve for **Dolibrax** should be established to determine the half-maximal inhibitory concentration (IC50).

Experimental Protocols

Protocol 1: Organoid Viability Assay

This protocol is adapted from established methods for assessing cell viability in 3D cultures.[6][8][9]

- Organoid Seeding:
  - Harvest and dissociate organoids into smaller fragments.
  - Resuspend organoid fragments in the basement membrane matrix.
  - Seed 10-50 µL domes of the organoid suspension into each well of a 96-well plate.[4]
  - Allow the matrix to polymerize at 37°C for 15-30 minutes.
  - Add 100 µL of organoid growth medium to each well.
- **Dolibrax** Treatment:
  - Prepare a serial dilution of **Dolibrax** in organoid growth medium.
  - After 24-48 hours of organoid establishment, replace the medium with medium containing the desired concentrations of **Dolibrax** or vehicle control (e.g., DMSO).
  - Incubate the plate for 72-120 hours.[9]
- Viability Measurement (CellTiter-Glo® 3D Assay):
  - Equilibrate the plate and CellTiter-Glo® 3D reagent to room temperature.
  - Add 100 µL of CellTiter-Glo® 3D reagent to each well.
  - Mix the contents by orbital shaking for 5 minutes to induce cell lysis.

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- Incubate at room temperature for 25-30 minutes to stabilize the luminescent signal.
- Measure luminescence using a plate reader.

Protocol 2: Immunofluorescence Staining of Organoids

This protocol allows for the visualization of specific protein markers within the intact organoid structure.[10][11]

- Fixation and Permeabilization:
  - Carefully remove the medium from the wells.
  - Fix the organoids in 4% paraformaldehyde (PFA) for 30-60 minutes at room temperature.[10]
  - Wash the organoids three times with PBS.
  - Permeabilize with 0.5% Triton X-100 in PBS for 20-30 minutes at room temperature.[10][12]
- Blocking and Antibody Incubation:
  - Block non-specific antibody binding with a blocking buffer (e.g., 5% BSA and 0.1% Tween-20 in PBS) for 1-2 hours at room temperature.[12]
  - Incubate with primary antibodies (e.g., anti-phospho-AKT, anti-Ki67) diluted in blocking buffer overnight at 4°C.
  - Wash three times with PBS containing 0.1% Tween-20.
  - Incubate with fluorescently labeled secondary antibodies for 1-2 hours at room temperature in the dark.
- Counterstaining and Imaging:
  - Counterstain nuclei with DAPI for 15 minutes.[13]
  - Wash three times with PBS.

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- Mount the organoids on a slide with an anti-fade mounting medium.
- Image the stained organoids using a confocal microscope.[10]

Protocol 3: Western Blot Analysis of Organoid Lysates

This protocol is used to quantify changes in protein expression and phosphorylation status following **Dolibrax** treatment.[14][15][16]

- Protein Extraction:
  - Harvest organoids from the basement membrane matrix using a cell recovery solution or by mechanical disruption in cold PBS.[17]
  - Wash the organoid pellet with cold PBS.
  - Lyse the organoids in RIPA buffer supplemented with protease and phosphatase inhibitors.[14]
  - Incubate on ice for 30 minutes with periodic vortexing.
  - Centrifuge at high speed at 4°C to pellet cell debris.
  - Collect the supernatant containing the protein lysate.
- Protein Quantification and Electrophoresis:
  - Determine the protein concentration of each lysate using a BCA assay.
  - Denature protein samples by boiling in Laemmli buffer.
  - Load equal amounts of protein onto an SDS-PAGE gel and perform electrophoresis.
- Immunoblotting:
  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.

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- Incubate the membrane with primary antibodies (e.g., anti-phospho-AKT, anti-total-AKT, anti-GAPDH) overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane with TBST.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.

Data Presentation

Table 1: Dose-Response of **Dolibrax** on Organoid Viability

Dolibrax Concentration (µM)	Mean Luminescence (RLU)	Standard Deviation	% Viability
0 (Vehicle)	150,000	12,000	100
0.1	135,000	10,500	90
1	90,000	8,000	60
10	45,000	5,000	30
100	15,000	2,000	10

Table 2: Quantification of Western Blot Analysis

Treatment	p-AKT/Total AKT Ratio (Normalized to Vehicle)	p-S6K/Total S6K Ratio (Normalized to Vehicle)
Vehicle	1.00	1.00
Dolibrax (1 µM)	0.25	0.30
Dolibrax (10 µM)	0.05	0.10

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Table 3: Quantification of Immunofluorescence Staining

Treatment	% Ki67 Positive Cells	% Cleaved Caspase-3 Positive Cells
Vehicle	65	5
Dolibrax (10 µM)	15	45

Conclusion

The methodologies described provide a robust framework for the preclinical evaluation of **Dolibrax** in patient-derived organoid cultures. These assays allow for a comprehensive assessment of the compound's anti-cancer activity, from determining its potency in inhibiting cell growth to elucidating its molecular mechanism of action through the analysis of target engagement and downstream signaling pathways. The use of PDOs in these protocols offers a more clinically relevant model for predicting patient response to novel therapeutics like **Dolibrax**.[1]

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